

Allyl Methyl Carbonate: A Technical Guide

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Compound of Interest

Compound Name: *Allyl methyl carbonate*

Cat. No.: *B1268131*

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CAS Number: 35466-83-2

This technical guide provides an in-depth overview of **allyl methyl carbonate**, a versatile reagent in organic synthesis. The document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, synthesis, and key applications.

Chemical and Physical Properties

Allyl methyl carbonate is a colorless liquid with a fruity odor.^[1] It is a flammable liquid and vapor. Key physical and chemical properties are summarized in the table below for easy reference.

Property	Value	Source
CAS Number	35466-83-2	[2] [3] [4]
Molecular Formula	C ₅ H ₈ O ₃	[1] [2] [3]
Molecular Weight	116.12 g/mol	[5] [3]
Density	1.022 g/mL at 25 °C	[5] [2]
Boiling Point	59-60 °C at 35 mmHg	[2]
Refractive Index	n _{20/D} 1.406	
Flash Point	33 °C (91.4 °F) - closed cup	[5]
InChI	1S/C5H8O3/c1-3-4-8-5(6)7-2/h3H,1,4H2,2H3	[5]
SMILES	COC(=O)OCC=C	[5]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **allyl methyl carbonate**.

- ¹H NMR: Proton NMR spectral data is available for this compound.[\[6\]](#)
- Mass Spectrometry (MS): The mass spectrum of **allyl methyl carbonate** shows a molecular ion peak at m/z 116.[\[7\]](#)
- Infrared (IR) Spectroscopy: IR spectral data is also available.[\[8\]](#)

Synthesis of Allyl Methyl Carbonate

Several synthetic routes to **allyl methyl carbonate** have been reported. A common laboratory-scale preparation involves the reaction of allyl alcohol with dimethyl carbonate.[\[1\]](#)[\[9\]](#)

This protocol describes a synthesis using potassium carbonate as a catalyst.[\[9\]](#)

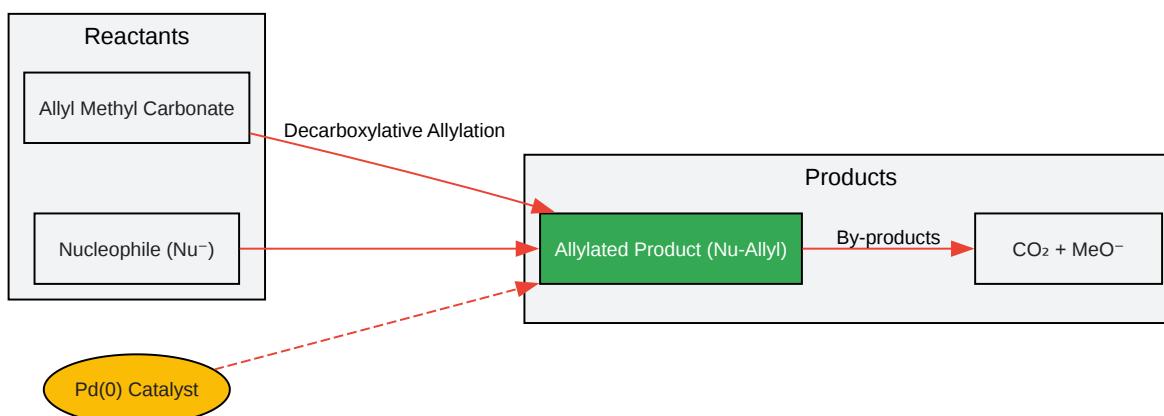
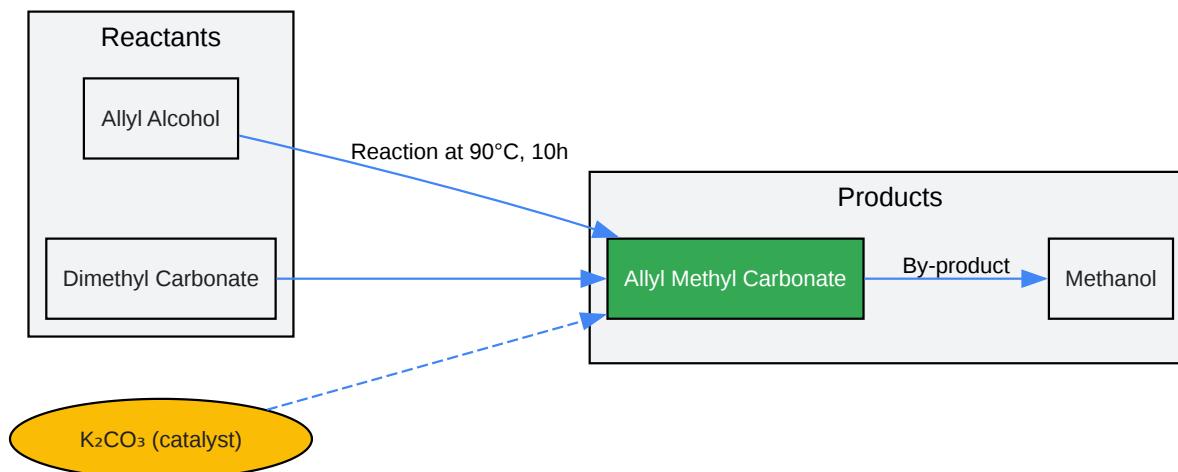
Materials:

- Allyl alcohol (422 g, 7.27 mol)
- Dimethyl carbonate (2120 g, 23.6 mol)
- Potassium carbonate (1.0 g, 7.3 mmol)
- 5 L four-necked flask
- Silica gel

Procedure:

- Charge the 5 L four-necked flask with allyl alcohol, dimethyl carbonate, and potassium carbonate.[9]
- Heat the reaction mixture to 90°C and maintain it under reflux with agitation for 10 hours.[9]
- Continuously remove the methanol that is formed during the reaction.[9]
- After the reaction is complete, remove the potassium carbonate catalyst by passing the mixture through a short column of silica gel.[9]
- Purify the resulting product by distillation to obtain **allyl methyl carbonate**.[9]

Another method involves the reaction of allyl chloride with dimethyl carbonate using a polystyrene-bound benzyl-tri-n-butylphosphonium chloride catalyst.[10]



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